

Diphenylamine as a Redox Indicator in Titrations: An In-depth Technical Guide

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Compound of Interest

Compound Name: Diphenylamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the theory and application of **diphenylamine** as a redox indicator in volumetric analysis. It is designed to be a valuable resource for researchers, scientists, and professionals in drug development who utilize redox titrations in their work. This document details the mechanism of action, key applications, and a detailed experimental protocol for its use.

Introduction

Diphenylamine, an aromatic amine, is a widely used internal redox indicator, particularly in titrations involving strong oxidizing agents like potassium dichromate.[1][2] Its distinct and sharp color change at the equivalence point makes it a reliable choice for determining the concentration of various reducing agents. This guide will delve into the fundamental principles governing its function as an indicator and provide practical instructions for its application.

Mechanism of Action

The function of **diphenylamine** as a redox indicator is based on its ability to undergo a reversible oxidation process, resulting in a significant color change. The process involves a two-step oxidation. Initially, **diphenylamine** is oxidized to a colorless intermediate, diphenylbenzidine.[3][4] This is the actual indicator species. Subsequently, diphenylbenzidine is further oxidized to diphenylbenzidine violet, which is intensely colored.[3][4]

The overall redox reaction for the indicator can be represented as follows:

Step 1: Oxidation of **Diphenylamine** to Diphenylbenzidine (colorless) $2 \text{C}_{12}\text{H}_{11}\text{N} \rightarrow \text{C}_{24}\text{H}_{20}\text{N}_2 + 2\text{H}^+ + 2\text{e}^-$

Step 2: Oxidation of Diphenylbenzidine to Diphenylbenzidine Violet (violet-blue) $\text{C}_{24}\text{H}_{20}\text{N}_2 \rightarrow [\text{C}_{24}\text{H}_{20}\text{N}_2]^{2+} + 2\text{e}^-$

The endpoint of the titration is marked by the appearance of the intense violet-blue color of the oxidized form of the indicator.[\[4\]](#)[\[5\]](#)

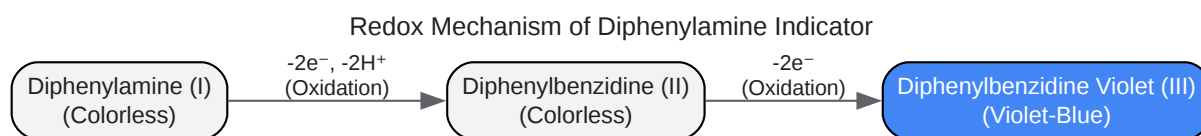
Quantitative Data

The following table summarizes the key quantitative data for **diphenylamine** relevant to its use as a redox indicator.

Property	Value
Chemical Formula	$\text{C}_{12}\text{H}_{11}\text{N}$
Molar Mass	169.23 g/mol [1] [6]
Appearance	Colorless to grayish-brown crystalline solid
Solubility in Water	0.03 g/100 mL [1] [7]
Solubility in Organic Solvents	Soluble in ethanol, ether, benzene, and concentrated sulfuric acid [1] [8]
Indicator Preparation	1% (w/v) solution in concentrated sulfuric acid [9]
Transition Potential	+0.76 V (vs. SHE) [3] [7]
Reduced Form Color	Colorless [3]
Oxidized Form Color	Violet-blue [3] [5]

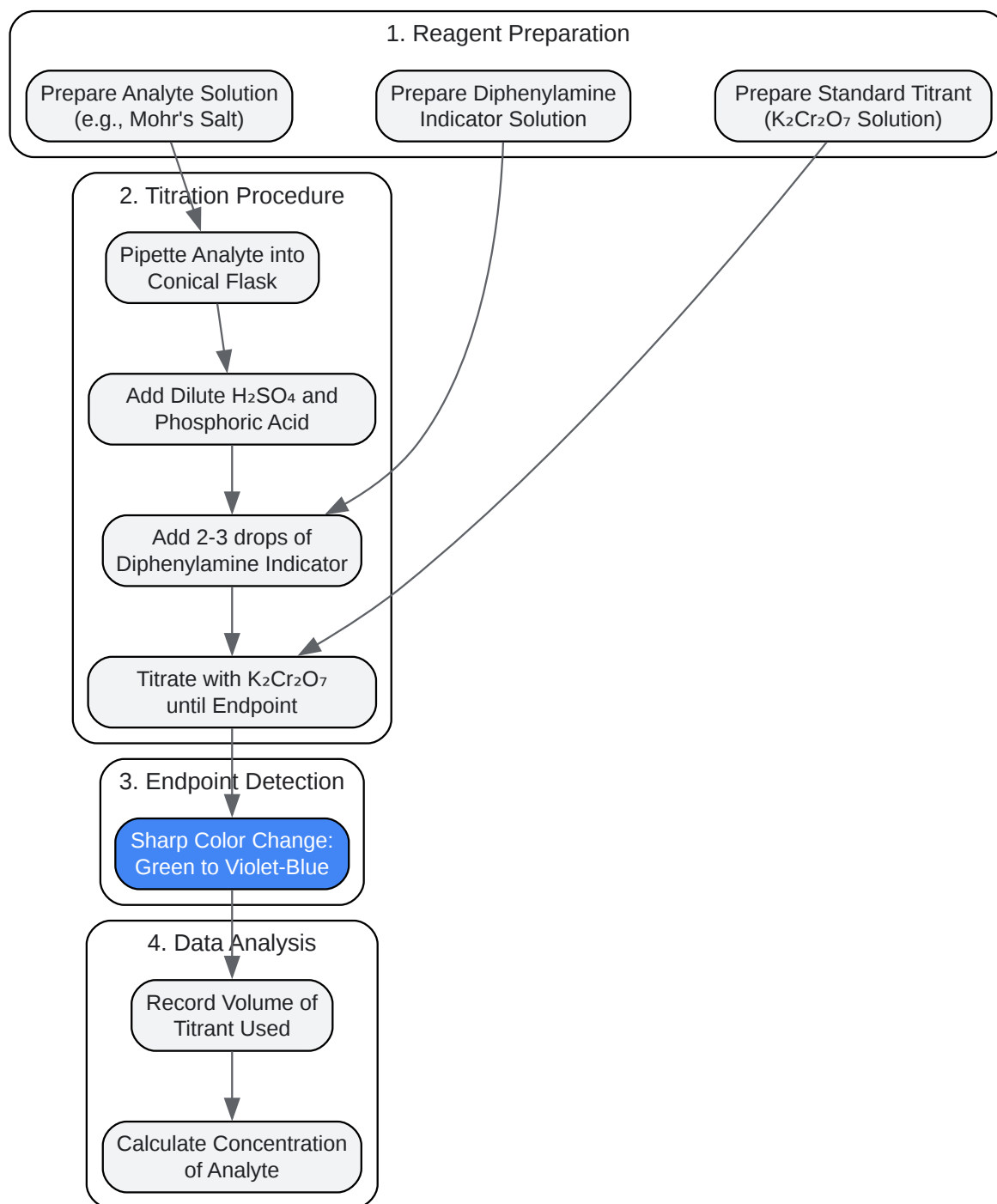
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the redox signaling pathway of **diphenylamine** and a typical experimental workflow for its use in titration.



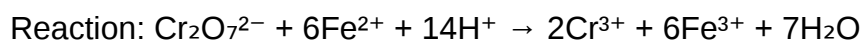
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Caption: Oxidation pathway of **diphenylamine** indicator.

Experimental Workflow: Titration of Fe(II) with $\text{K}_2\text{Cr}_2\text{O}_7$ [Click to download full resolution via product page](#)Caption: General workflow for redox titration using **diphenylamine**.

Experimental Protocol: Determination of Iron(II) with Potassium Dichromate

One of the most common applications of **diphenylamine** is in the titration of ferrous ions (Fe^{2+}) with a standard solution of potassium dichromate ($\text{K}_2\text{Cr}_2\text{O}_7$).^[3]^[10]



Role of Phosphoric Acid: The standard potential of the $\text{Fe}^{3+}/\text{Fe}^{2+}$ couple (+0.77 V) is very close to that of the **diphenylamine** indicator (+0.76 V).^[3] To ensure a sharp endpoint, phosphoric acid is added. It forms a colorless complex with the ferric ions (Fe^{3+}) produced during the titration, which lowers the reduction potential of the $\text{Fe}^{3+}/\text{Fe}^{2+}$ system.^[3] This ensures that the ferrous ions are completely oxidized before the indicator is oxidized.

Reagents and Solutions

- **Standard Potassium Dichromate ($\text{K}_2\text{Cr}_2\text{O}_7$) Solution (0.1 N):** Accurately weigh 4.903 g of analytical grade $\text{K}_2\text{Cr}_2\text{O}_7$, dissolve it in distilled water, and dilute to 1000 mL in a volumetric flask.
- **Ferrous Ammonium Sulfate (Mohr's Salt) Solution (approx. 0.1 N):** Dissolve about 39.2 g of Mohr's salt in a mixture of 800 mL of distilled water and 20 mL of concentrated sulfuric acid. Dilute to 1000 mL with distilled water.
- **Diphenylamine Indicator Solution:** Dissolve 1 g of **diphenylamine** in 100 mL of concentrated sulfuric acid.^[9]
- **Sulfuric Acid (H_2SO_4):** Dilute (e.g., 2 M).
- **Phosphoric Acid (H_3PO_4):** 85% solution.

Procedure

- Pipette 25.00 mL of the ferrous ammonium sulfate solution into a 250 mL conical flask.
- Add 20 mL of dilute sulfuric acid and 5 mL of 85% phosphoric acid.
- Add 2-3 drops of the **diphenylamine** indicator solution.

- Titrate the solution with the standard 0.1 N potassium dichromate solution from a burette. The solution will initially be colorless or pale green.
- As the titration proceeds, a green color will develop due to the formation of Cr^{3+} ions.
- Continue the titration, adding the dichromate solution dropwise near the endpoint. The endpoint is reached when the green color changes sharply to a persistent violet-blue.^{[5][10]}
- Repeat the titration at least two more times to obtain concordant readings.

Calculation

The normality of the ferrous ammonium sulfate solution can be calculated using the following formula:

$$N_1V_1 = N_2V_2$$

Where:

- N_1 = Normality of the ferrous ammonium sulfate solution
- V_1 = Volume of the ferrous ammonium sulfate solution taken (25.00 mL)
- N_2 = Normality of the standard potassium dichromate solution (0.1 N)
- V_2 = Volume of the potassium dichromate solution used at the endpoint (in mL)

Conclusion

Diphenylamine remains a valuable and reliable redox indicator for specific titrations, particularly for the determination of iron(II) with potassium dichromate. Its sharp and distinct color change, coupled with a well-understood mechanism, ensures accurate and precise results. By following the detailed protocol and understanding the underlying principles outlined in this guide, researchers and analysts can effectively utilize **diphenylamine** in their laboratory work.

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